

photophysical properties of 9-Phenylcarbazole

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Compound of Interest

Compound Name: **9-Phenylcarbazole**

Cat. No.: **B072232**

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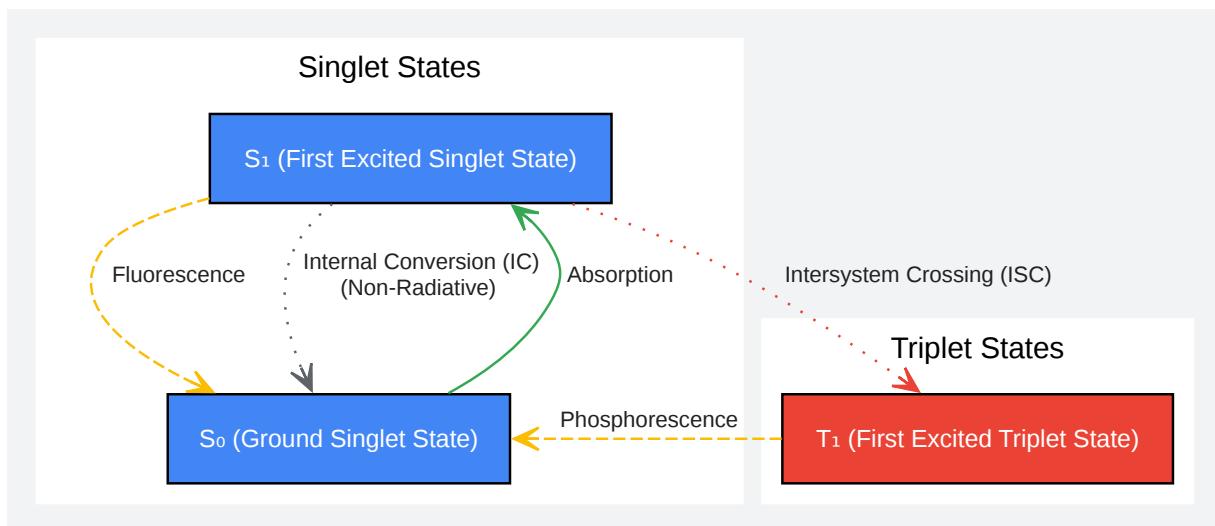
An In-Depth Technical Guide to the Photophysical Properties of **9-Phenylcarbazole**

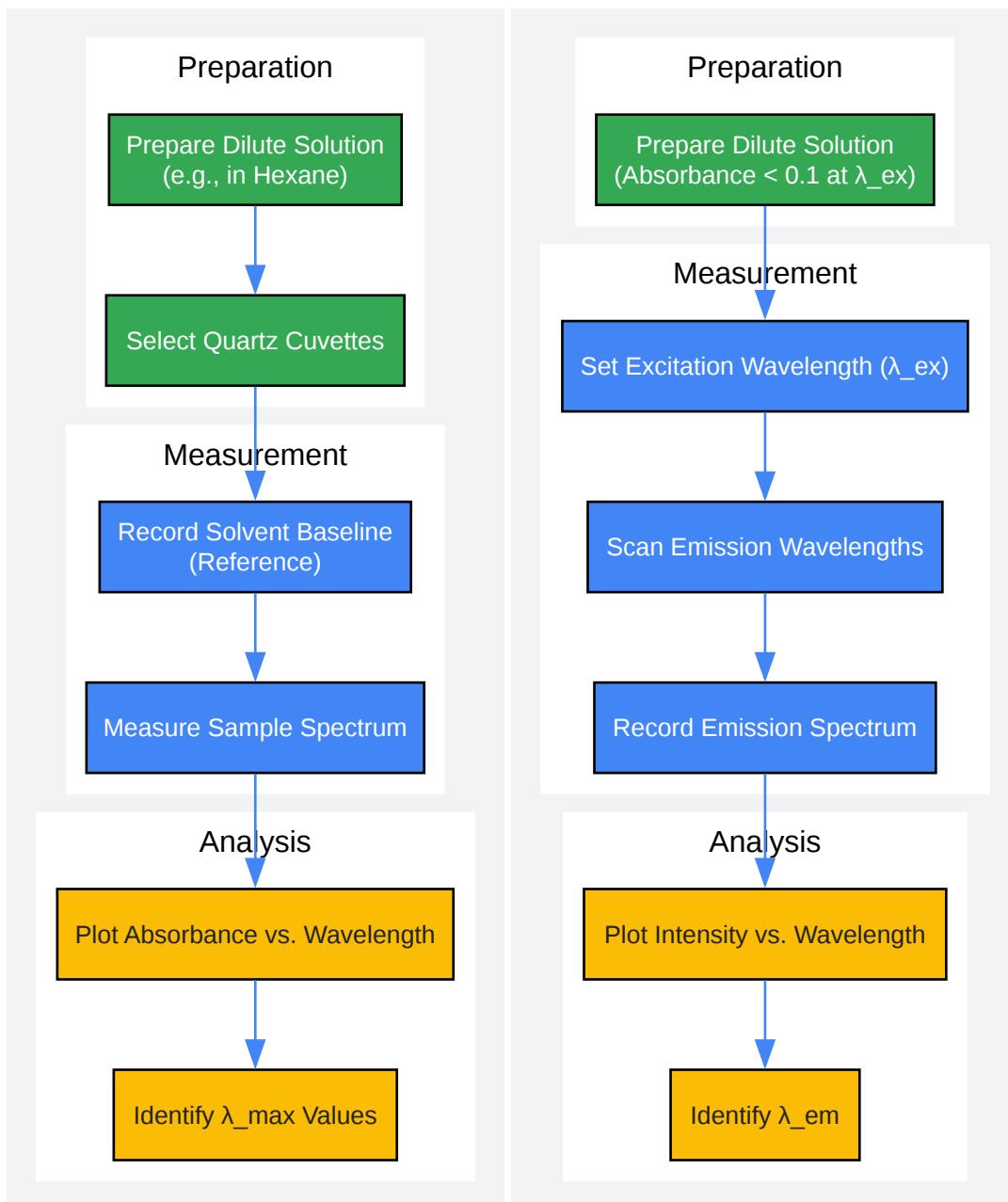
Introduction

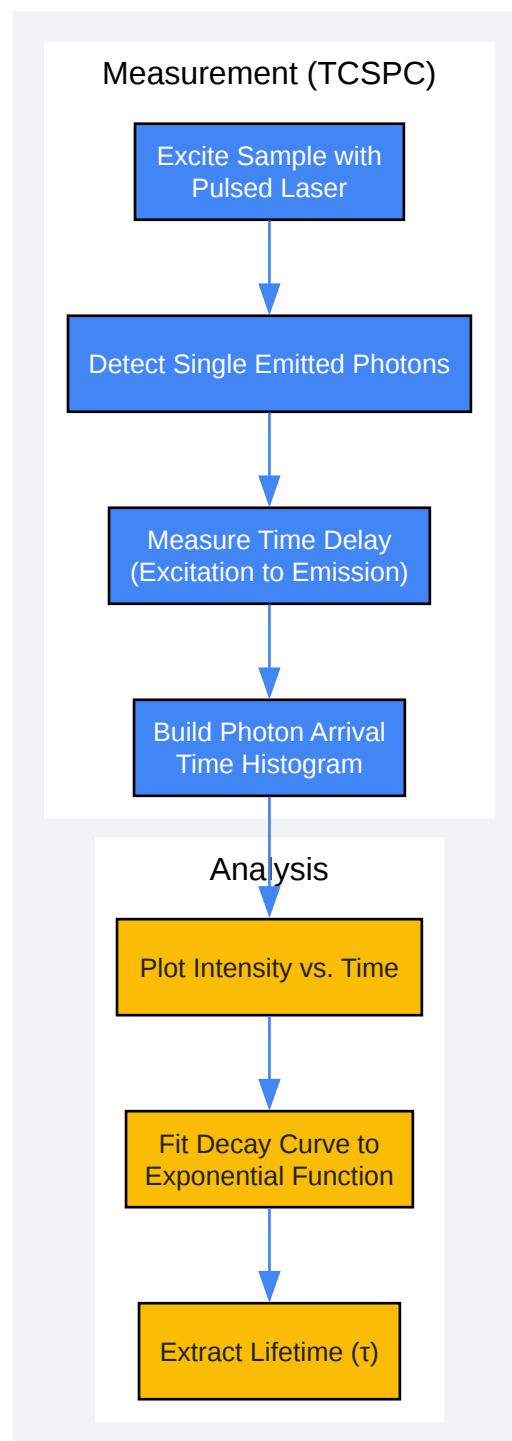
9-Phenylcarbazole is a prominent aromatic heterocyclic organic compound, structurally characterized by a carbazole core with a phenyl group attached to the nitrogen atom. This molecular architecture provides a unique combination of thermal stability, charge-transporting capabilities, and distinct photophysical behaviors.^{[1][2]} As a result, **9-Phenylcarbazole** and its derivatives are crucial building blocks in the development of advanced materials for organic electronics, particularly in organic light-emitting diodes (OLEDs), where they often serve as host materials or molecular components for charge transport layers.^[3] This technical guide provides a comprehensive overview of the core photophysical properties of **9-Phenylcarbazole**, detailed experimental protocols for their characterization, and a discussion of the factors influencing its optical behavior, tailored for researchers, scientists, and professionals in drug development and materials science.

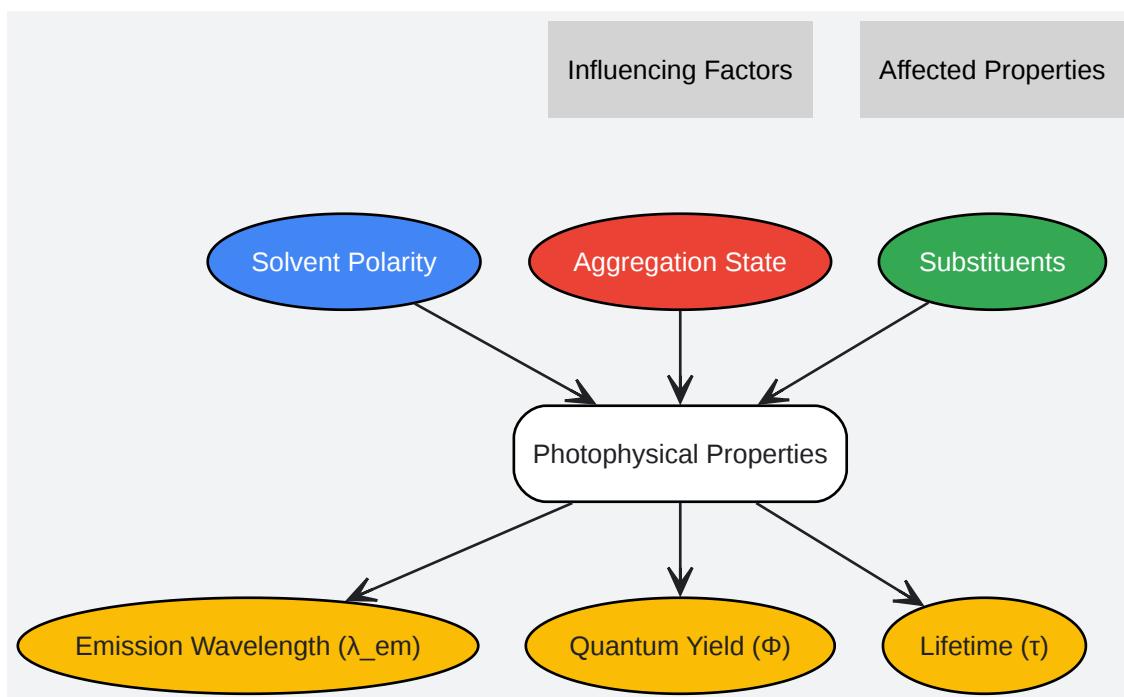
Core Photophysical Concepts: A Visual Overview

The interaction of **9-Phenylcarbazole** with light is governed by a series of electronic and vibrational transitions. These processes, which include absorption of photons, subsequent relaxation, and the emission of light through fluorescence or phosphorescence, are best described by a Jablonski diagram.^{[4][5]} The diagram illustrates the transitions between singlet (S) and triplet (T) electronic states.









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References

- 1. Crystal structure, Hirshfeld surface and photophysical analysis of 2-nitro-3-phenyl-9H-carbazole - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 9-Phenylcarbazole 97 1150-62-5 [sigmaaldrich.com]
- 3. mdpi.com [mdpi.com]
- 4. A practical guide to measuring and reporting photophysical data - Dalton Transactions (RSC Publishing) DOI:10.1039/D5DT02095F [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
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